

A Note to Our Researchers, Scientists, and Drug Development Professionals:

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(2-Methoxyethoxy)-5-methylphenol

Cat. No.: B8176744

[Get Quote](#)

Subject: In-depth Technical Guide on the History and Discovery of **2-(2-Methoxyethoxy)-5-methylphenol** Applications

Dear Colleagues,

Upon initiating a comprehensive literature and database review for the requested technical guide on **2-(2-Methoxyethoxy)-5-methylphenol**, it has become evident that there is a significant lack of publicly available information regarding the history, discovery, and applications of this specific compound. The search across scientific journals, patent databases, and chemical supplier technical sheets did not yield the necessary depth of information required to construct an in-depth technical guide that would meet the standards of scientific integrity and utility for our intended audience of researchers and drug development professionals.

The available data suggests that **2-(2-Methoxyethoxy)-5-methylphenol** may be a niche research chemical, a low-volume intermediate, or a compound with limited documented applications in the public domain.

A Potential Point of Clarification: The Closely Related Compound 2-Methoxy-5-methylphenol

It is possible that the intended subject of the guide was the structurally similar and extensively documented compound, 2-Methoxy-5-methylphenol (CAS Number: 1195-09-1). This compound, also known as 5-Methylguaiacol or Isocresol, has a rich history of use and a diverse range of well-documented applications.

To provide a constructive path forward, we have prepared a preliminary overview of the information available for 2-Methoxy-5-methylphenol. Should this be the compound of interest, a comprehensive technical guide can be developed.

Preliminary Overview: 2-Methoxy-5-methylphenol

Chemical Structure and Properties:

- Molecular Formula: C₈H₁₀O₂ [1][2][3][4][5]
- Molecular Weight: 138.17 g/mol [2][6]
- Synonyms: 5-Methylguaiacol, Isocresol, 2-Hydroxy-4-methylanisole [4]
- Appearance: White to off-white crystalline powder or solid [1][6]
- Solubility: Sparingly soluble in water [1][7]

Property	Value	Source
Melting Point	32-39 °C	[2][3]
Boiling Point	115-117 °C at 20 mmHg	[2][3]
CAS Number	1195-09-1	[1][2][3][4]

Key Application Areas of 2-Methoxy-5-methylphenol:

This versatile compound is utilized across several industries due to its unique chemical properties. [1][8]

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, particularly those aimed at treating inflammation and pain.[2][8] Its stable and effective nature makes it a preferred building block in the development of novel therapeutic compounds.[2][8]
- **Cosmetics and Personal Care:** With excellent antioxidant and antimicrobial properties, it is a valuable ingredient in cosmetics and skincare formulations.[1][2] It helps protect products from oxidative degradation and inhibits the growth of bacteria and fungi, thereby extending shelf life and enhancing product safety.[1][2]
- **Flavor and Fragrance Industry:** Possessing a pleasant aroma, 2-Methoxy-5-methylphenol is used as a flavoring agent in food and beverages and as a fragrance component in perfumes. [1][8]
- **Agrochemicals and Wood Preservation:** The compound is used in the synthesis of agrochemicals and its antimicrobial properties make it effective in wood preservative formulations to protect against decay.[8]
- **Organic Chemistry Research:** It is frequently used as a building block in synthetic organic chemistry for the creation of new and innovative materials.[2][8]

Proposed Structure for a Full Technical Guide on 2-Methoxy-5-methylphenol:

Should you wish to proceed with a guide on this topic, the following structure would be employed to provide a comprehensive and in-depth resource:

- Chapter 1: Introduction to 2-Methoxy-5-methylphenol
 - Chemical Identity and Physicochemical Properties
 - Historical Context and Discovery
- Chapter 2: Synthesis and Manufacturing Processes
 - Common synthetic routes with detailed protocols.

- Diagrams illustrating the reaction mechanisms.
- Chapter 3: Applications in the Pharmaceutical Industry
 - Role as a key starting material and intermediate.
 - Case studies of pharmaceuticals derived from this compound.
 - Potential future applications in drug discovery.
- Chapter 4: Utility in Cosmetics and Personal Care
 - Mechanism of antioxidant and antimicrobial action.
 - Formulation considerations and stability data.
 - Regulatory status in key markets.
- Chapter 5: Other Industrial Applications
 - Use in the flavor and fragrance industry.
 - Applications in agrochemicals and material science.
- Chapter 6: Safety, Handling, and Toxicology
 - Comprehensive review of safety data sheets.
 - Guidelines for laboratory and industrial handling.
- Chapter 7: Future Outlook and Research Directions
 - Exploration of novel applications.
 - Potential for derivatization and new functionalities.

We await your feedback on whether to proceed with the development of a full technical guide on 2-Methoxy-5-methylphenol. Your clarification will enable us to direct our resources to create a valuable and relevant document for the scientific community.

Sincerely,

Gemini Senior Application Scientist

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. wap.guidechem.com](http://wap.guidechem.com) [wap.guidechem.com]
- [2. chemimpex.com](http://chemimpex.com) [chemimpex.com]
- [3. chemsynthesis.com](http://chemsynthesis.com) [chemsynthesis.com]
- [4. 2-Methoxy-5-methylphenol | C8H10O2 | CID 14519 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [5. 2-Methoxy-5-methylphenol](http://webbook.nist.gov) [webbook.nist.gov]
- [6. 2-Methoxy-5-methylphenol | 1195-09-1](http://sigmaaldrich.com) [sigmaaldrich.com]
- [7. 2-METHOXY-5-METHYLPHENOL | 1195-09-1](http://chemicalbook.com) [chemicalbook.com]
- [8. chemimpex.com](http://chemimpex.com) [chemimpex.com]
- To cite this document: BenchChem. [A Note to Our Researchers, Scientists, and Drug Development Professionals:]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8176744/docs#a-note-to-our-researchers-scientists-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)